

An In-Depth Technical Guide to 2,5-Anhydromannose: Physicochemical Properties and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Anhydromannose

Cat. No.: B015759

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Anhydromannose, a fascinating and reactive carbohydrate, holds a unique position at the intersection of polymer chemistry and glycobiology. Structurally, it is a furanose derivative of mannose, characterized by an anhydro bridge between carbons 2 and 5. This seemingly subtle modification imparts significant chemical reactivity, making it a valuable building block in the synthesis of novel biomaterials and a molecule of interest in the study of carbohydrate metabolism. This guide provides a comprehensive overview of the physicochemical properties of **2,5-Anhydromannose**, its synthesis and characterization, and its emerging applications in drug development and beyond.

Chemical Identity and Structure

2,5-Anhydromannose, also known by its trivial name Chitose, is systematically named (2S,3S,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolane-2-carbaldehyde^[1]. Its chemical structure is defined by a five-membered furanose ring, a departure from the more common six-membered pyranose form of mannose. In aqueous solutions, it exists as a mixture of the acetal and aldehyde forms^{[2][3]}.

Key Identifiers:

Property	Value
CAS Number	495-75-0[2][3]
Molecular Formula	C ₆ H ₁₀ O ₅ [2][3]
Molecular Weight	162.14 g/mol [2][3]
Synonyms	Chitose, D-2,5-Anhydromannose[2]

The stereochemistry of **2,5-Anhydromannose** is crucial to its biological recognition and chemical behavior. The specific arrangement of its hydroxyl groups and the anhydro bridge dictates its three-dimensional shape and interactions with enzymes and other biomolecules.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2,5-Anhydromannose** is essential for its handling, characterization, and application.

Physical Properties

2,5-Anhydromannose is typically supplied as a pale yellow or yellow to orange solid[2]. It is described as a low-melting solid, though a precise experimental melting point for the pure crystalline form is not widely reported in the literature. It is also known to be hygroscopic, necessitating storage under an inert atmosphere to prevent moisture absorption[2].

Summary of Physical Properties:

Property	Value	Source
Appearance	Pale yellow or yellow to orange solid	[2]
Boiling Point (Predicted)	404.7 ± 45.0 °C	
Density (Predicted)	1.639 ± 0.06 g/cm ³	
Specific Rotation	+29.3° (c = 0.2, Water)	[2]

Solubility

2,5-Anhydromannose exhibits limited solubility in common laboratory solvents. It is slightly soluble in water and methanol[2]. This property is an important consideration for its use in aqueous biological assays and in purification protocols.

Stability

As a furanose sugar, the stability of **2,5-Anhydromannose** is influenced by factors such as pH and temperature. Furanose rings are generally less stable than their pyranose counterparts due to higher ring strain[4][5]. In acidic conditions, there is a potential for hydrolysis of the glycosidic bond or other acid-catalyzed rearrangements. The aldehyde group also makes it susceptible to oxidation. For long-term storage, it is recommended to keep **2,5-Anhydromannose** at -20°C under an inert atmosphere[2].

Synthesis and Purification

The most common and well-established method for the synthesis of **2,5-Anhydromannose** is through the nitrous acid depolymerization of chitosan, a readily available biopolymer derived from chitin[6]. This reaction specifically cleaves the glycosidic linkages of the D-glucosamine units in chitosan, resulting in the formation of oligosaccharides with a **2,5-Anhydromannose** unit at the reducing end[6].

Experimental Protocol: Synthesis of 2,5-Anhydromannose-terminated Oligomers from Chitosan

This protocol is adapted from established literature procedures[6].

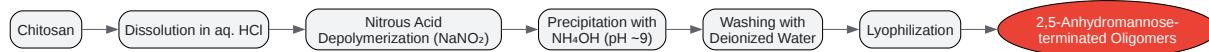
Materials:

- Chitosan
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO₂)
- Ammonium hydroxide (NH₄OH)

- Deionized water

Procedure:

- Dissolve chitosan in a dilute aqueous solution of hydrochloric acid to fully solubilize the polymer.
- Prepare a fresh aqueous solution of sodium nitrite.
- Add the sodium nitrite solution to the chitosan solution and allow the reaction to proceed at room temperature for a set period (e.g., 12 hours) to achieve the desired degree of depolymerization.
- Precipitate the resulting oligomers by raising the pH of the solution to approximately 9 with the addition of ammonium hydroxide.
- Wash the precipitate several times with deionized water until the pH is neutral.
- Lyophilize the washed precipitate to obtain the **2,5-Anhydromannose**-terminated chitooligosaccharides as a white powder.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2,5-Anhydromannose**-terminated oligomers.

Purification

Purification of **2,5-Anhydromannose**, particularly to obtain the pure monomer, can be challenging due to its reactivity and the presence of oligomeric byproducts. Size-exclusion chromatography (SEC) is a commonly employed technique to separate the monomer from the oligomeric mixture.

Spectroscopic Characterization

A combination of spectroscopic techniques is essential for the unambiguous identification and characterization of **2,5-Anhydromannose**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for elucidating the structure of **2,5-Anhydromannose**. The ¹H NMR spectrum will show characteristic signals for the protons on the furanose ring and the hydroxymethyl group. The anomeric proton of the aldehyde form is also a key diagnostic signal. In D₂O, the aldehyde proton may exist in equilibrium with its hydrated gem-diol form.

Expected ¹H NMR Chemical Shifts (in D₂O):

- Anomeric Proton (Aldehyde): A distinct signal, the chemical shift of which can be sensitive to hydration.
- Ring Protons (H2-H5): A complex series of multiplets in the region of approximately 3.5-4.5 ppm.
- Hydroxymethyl Protons (H6): Signals corresponding to the two diastereotopic protons of the -CH₂OH group.

Expected ¹³C NMR Chemical Shifts:

- Anomeric Carbon (Aldehyde): A downfield signal characteristic of an aldehyde carbonyl.
- Ring Carbons (C2-C5): Signals in the carbohydrate region of the spectrum.
- Hydroxymethyl Carbon (C6): An upfield signal corresponding to the -CH₂OH carbon.

Infrared (IR) Spectroscopy

FTIR spectroscopy provides information about the functional groups present in **2,5-Anhydromannose**.

Key IR Absorption Bands:

- O-H Stretching: A broad and strong absorption band in the region of 3200-3600 cm^{-1} , characteristic of the hydroxyl groups.
- C-H Stretching: Absorptions in the 2800-3000 cm^{-1} region.
- C=O Stretching (Aldehyde): A sharp, strong absorption band around 1730 cm^{-1} , confirming the presence of the aldehyde functionality.
- C-O Stretching: Multiple strong bands in the fingerprint region (1000-1200 cm^{-1}) corresponding to the C-O single bonds of the alcohols and the ether linkage in the furanose ring.

Mass Spectrometry (MS)

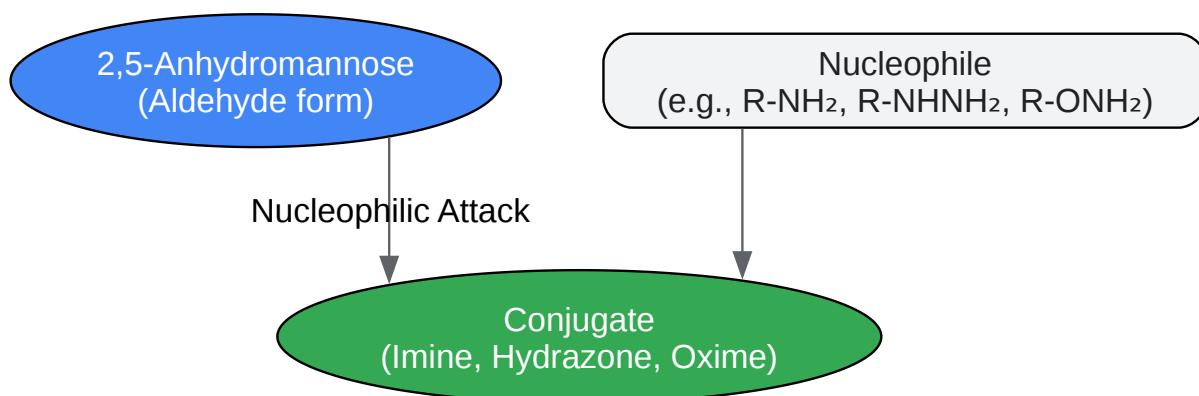
Mass spectrometry is used to determine the molecular weight and can provide structural information through fragmentation analysis. For **2,5-Anhydromannose**, the molecular ion peak $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$ would be expected at m/z 163.06 or 185.04, respectively, in positive ion mode. The fragmentation pattern would likely involve the loss of water molecules from the hydroxyl groups and cleavage of the furanose ring.

Chemical Reactivity

The chemical reactivity of **2,5-Anhydromannose** is dominated by its aldehyde functional group, which is a key feature for its use as a chemical building block. The aldehyde is susceptible to nucleophilic attack, making it a versatile handle for conjugation and derivatization.

Reactions with Nucleophiles

The aldehyde group of **2,5-Anhydromannose** readily reacts with various nucleophiles, such as amines, hydrazines, and hydroxylamines, to form imines, hydrazones, and oximes, respectively. These reactions are often used to attach other molecules to **2,5-Anhydromannose**-containing structures, for example, in the functionalization of chitooligosaccharides.



[Click to download full resolution via product page](#)

Caption: Reactivity of the aldehyde group of **2,5-Anhydromannose** with nucleophiles.

Biological Activity and Applications in Drug Development

2,5-Anhydromannose and its derivatives have garnered interest in the field of drug development, primarily due to their potential as mimics of natural carbohydrates and their ability to interact with carbohydrate-processing enzymes.

Glycosidase Inhibition

The structural similarity of **2,5-Anhydromannose** to mannose suggests its potential as an inhibitor of mannosidases, enzymes that play crucial roles in glycoprotein processing and other biological pathways. While detailed kinetic studies on the inhibitory activity of **2,5-Anhydromannose** itself are not extensively reported, related anhydro sugars and their derivatives have been shown to inhibit various glycosidases. Further research is warranted to fully characterize the inhibitory profile of **2,5-Anhydromannose** against a panel of glycosidases to explore its therapeutic potential.

Drug Delivery and Biomaterials

The reactive aldehyde group of **2,5-Anhydromannose** makes it an attractive component for the development of drug delivery systems and novel biomaterials. Chitooligosaccharides terminating in **2,5-Anhydromannose** can be functionalized with targeting ligands, imaging

agents, or therapeutic molecules. These modified oligosaccharides can then be used to create targeted drug delivery vehicles or biocompatible hydrogels for tissue engineering applications.

Conclusion

2,5-Anhydromannose is a carbohydrate with unique structural features and chemical reactivity that make it a valuable tool for researchers in chemistry, biology, and materials science. Its synthesis from the abundant biopolymer chitosan provides a sustainable route to this interesting molecule. While much is known about its basic physicochemical properties and its reactivity, further research is needed to fully elucidate its biological activities and to harness its full potential in drug development and other advanced applications. This guide provides a solid foundation for scientists and researchers working with or interested in exploring the potential of **2,5-Anhydromannose**.

References

- Coudurier, M., et al. (2020).
- Schatz, C., et al. (2020). Octanoic Hydrazide-Linked Chitooligosaccharides-2,5-Anhydro-d-Mannofuranose. *Molbank*, 2020(2), M1126. [\[Link\]](#)
- Chemistry Stack Exchange. (2015). Stability of furanose vs. pyranose form of glucose? [\[Link\]](#)
- Mo, I. V., et al. (2020). 2,5-Anhydro-d-Mannose End-Functionalized Chitin Oligomers Activated by Dioxyamines or Dihydrazides as Precursors of Diblock Oligosaccharides. *Biomacromolecules*, 21(7), 2884–2895. [\[Link\]](#)
- ResearchGate. (2016). Chitooligosaccharide-2,5-anhydro-D-mannonic Acid. [\[Link\]](#)
- PubChem. (n.d.). **2,5-Anhydromannose**. [\[Link\]](#)
- ResearchGate. (n.d.). Production of 2,5-anhydro-d-mannose unit (M-Unit)
- Pharmaffiliates. (n.d.). 2,5-Anhydro-D-mannose. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. researchgate.net [researchgate.net]
- 2. usbio.net [usbio.net]

- 3. scbt.com [scbt.com]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. dev.housing.arizona.edu [dev.housing.arizona.edu]
- 6. 2,5-Anhydro-d-Mannose End-Functionalized Chitin Oligomers Activated by Dioxymamines or Dihydrazides as Precursors of Diblock Oligosaccharides - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2,5-Anhydromannose: Physicochemical Properties and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b015759#physicochemical-properties-of-2-5-anhydromannose>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com